

Comparative Guide: Certified Reference Materials (CRMs) for PCB 110

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Compound of Interest

Compound Name: 2,3,3',4,6-Pentachlorobiphenyl

CAS No.: 74472-35-8

Cat. No.: B1594567

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Content Type: Technical Comparison & Experimental Guide Subject: 2,3,3',4',6-Pentachlorobiphenyl (PCB 110) Cas Number: 38380-03-9[1][2]

Executive Summary & Technical Context[1][3][4]

In the high-stakes field of environmental toxicology and pharmaceutical purity testing, PCB 110 (2,3,3',4',6-Pentachlorobiphenyl) presents a unique analytical challenge. Unlike the "dioxin-like" PCBs (e.g., PCB 77, 126), PCB 110 is an ortho-substituted congener. However, its chromatographic behavior frequently leads to co-elution with toxicologically significant congeners (such as PCB 82 or PCB 77) on standard 5% phenyl-methylpolysiloxane columns (e.g., DB-5).

Accurate quantification of PCB 110 is not merely a compliance exercise; it is critical for correcting positive bias in toxicity equivalent (TEQ) calculations. If PCB 110 is not chromatographically resolved or mathematically deconvoluted using Isotope Dilution Mass Spectrometry (IDMS), it can falsely inflate the reported concentration of co-eluting dioxin-like congeners.

This guide compares the primary Certified Reference Materials (CRMs) available for PCB 110, focusing on their utility in High-Resolution Gas Chromatography/High-Resolution Mass Spectrometry (HRGC/HRMS) and GC-MS/MS workflows.

Comparative Analysis of PCB 110 CRMs

The selection of a CRM is dictated by the analytical method: External Calibration (standard GC-ECD/MS) vs. Internal Standard/Isotope Dilution (HRMS).

Table 1: Primary Solution CRMs for Calibration

Data aggregated from vendor specifications and certificates of analysis.

Feature	Wellington Laboratories	Cambridge Isotope Labs (CIL)	AccuStandard
Product Code	PCB-110 (Native) / MBP-110 (Labeled)	PCB-110-C (Native) / EC-1406 (Labeled)	C-110N (Native)
Isotopic Label	Carbon-13 ()	Carbon-13 ()	Native Only
Concentration	50 µg/mL (Native) / 40 µg/mL (Labeled)	100 µg/mL (Native) / 40 µg/mL (Labeled)	35 µg/mL or 100 µg/mL
Solvent Matrix	Nonane / Isooctane	Nonane	Isooctane
Purity	≥ 98% (Chemical) / ≥ 99% (Isotopic)	≥ 99% (Chemical) / ≥ 99% (Isotopic)	≥ 99% (Chemical)
Certification	ISO 17034 / ISO 17025	ISO 17034 / ISO 17025	ISO 17034
Best Use Case	Gold Standard for IDMS. The matched native/label pair is optimized for EPA Method 1668C.	High-Volume Routine Analysis. Higher native concentration allows for more flexible working stock prep.	Screening/ECD Methods. Cost-effective for labs not requiring isotopic correction.

Table 2: Matrix CRMs for Method Validation

Use these materials to validate the extraction efficiency of PCB 110 from complex biological matrices.

Provider	SRM Code	Matrix	PCB 110 Status
NIST	SRM 1958	Fortified Human Serum	Reference Value. Useful for clinical/exposure studies.
NIST	SRM 1947a	Lake Michigan Fish Tissue	Certified Value. Critical for environmental bioaccumulation studies.
NIST	SRM 1588b	Cod Liver Oil	Certified Value. High-lipid matrix challenge.

Experimental Protocol: IDMS Quantification of PCB 110

The following protocol utilizes Wellington Laboratories MBP-110 (

-PCB 110) as the internal standard. This method is self-validating because the labeled isotope corrects for loss during extraction and instrument drift.

Phase A: Sample Preparation & Spiking

- Homogenization: Weigh 10 g of sample (sediment/tissue).
- Equilibration: Spike the sample directly with 2.0 ng of MBP-110 (-labeled surrogate).
 - Causality: Spiking before extraction ensures that any loss of native PCB 110 during cleanup is mirrored by the loss of the isotope, allowing for mathematical correction

(Recovery Correction).

- Extraction: Soxhlet extraction with Toluene (24 hours) or Pressurized Liquid Extraction (PLE).

Phase B: Cleanup (The "Co-elution" Defense)

PCB 110 is non-planar but often co-extracts with lipids.

- Acid Silica Gel: Pass extract through a column of 44% sulfuric acid silica.
 - Purpose: Oxidizes lipids without degrading PCBs.
- Florisil Fractionation:
 - Elute with Hexane (F1): Contains PCB 110 and other non-polar congeners.
 - Note: Avoid Carbon columns for PCB 110 isolation, as they are designed to separate planar (dioxin-like) PCBs. PCB 110 typically elutes in the mono-ortho/di-ortho fraction.

Phase C: Instrumental Analysis (GC-HRMS)

- Column: Phenomenex Zebron ZB-5MS or Agilent DB-5ms (60m x 0.25mm x 0.25μm).
 - Critical Parameter: A 60m column is recommended over 30m to resolve PCB 110 from PCB 82.
- Mass Spec Parameters (SIR Mode):
 - Native PCB 110: Monitor m/z 325.8804 (M+) and 327.8775 (M+2).
 - -PCB 110: Monitor m/z 337.9207 (M+) and 339.9177 (M+2).

Phase D: Calculation (Isotope Dilution)

Calculate concentration (

) using the response factor (

) derived from the calibration CRM:

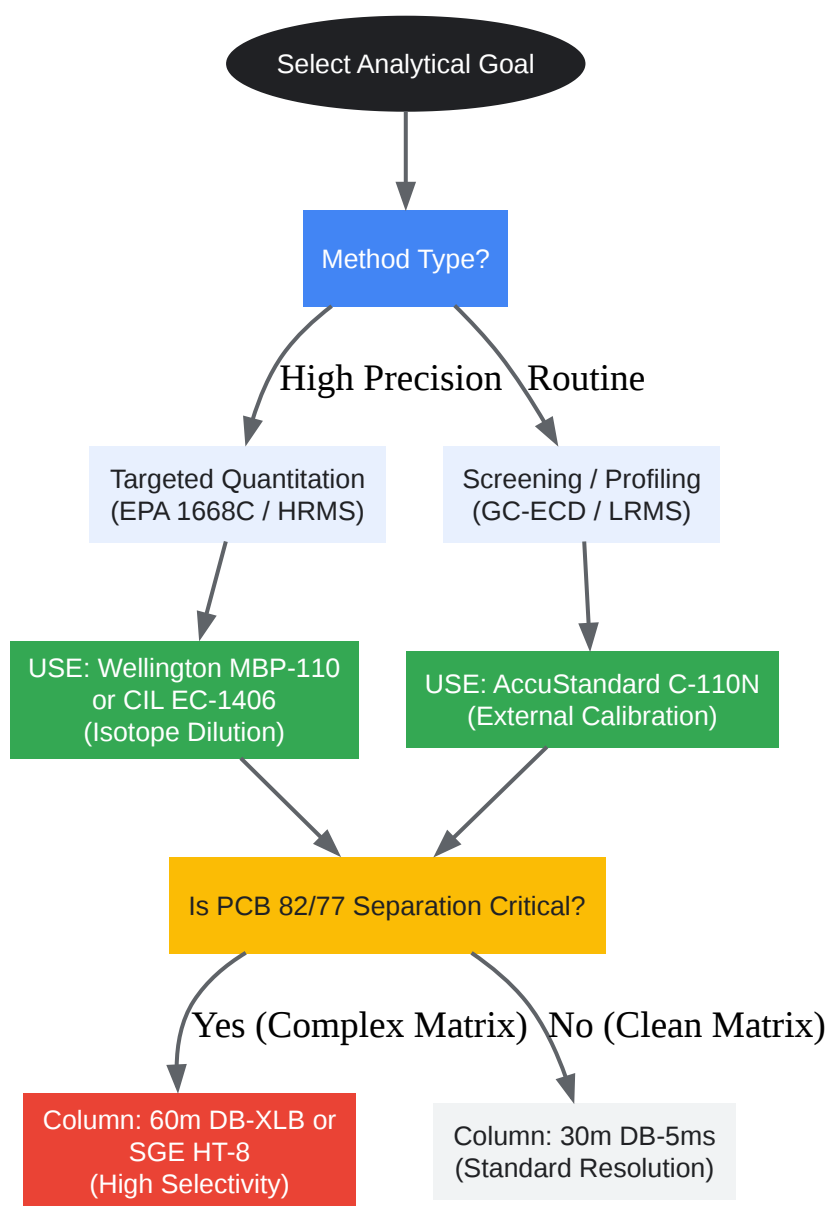
Where:

- = Area of native PCB 110
- = Area of
-PCB 110
- = Concentration of internal standard spiked

Visualizations

Diagram 1: Analytical Decision Tree for PCB 110

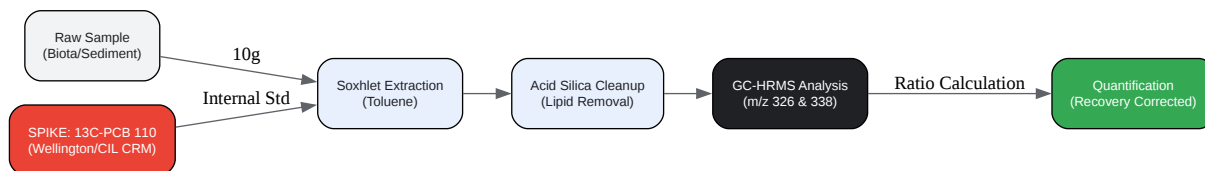
Caption: Logical flow for selecting the correct CRM and column based on analytical requirements.



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Diagram 2: Isotope Dilution Workflow

Caption: Self-validating workflow using Mass-Labeled CRMs to correct for extraction losses.



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